

The Alpha-Ethoxy Phenylpropionic Acid Scaffold: Engineering Dual PPAR Agonism

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Compound of Interest

Compound Name: (S)-2-Ethoxy-3-(4-hydroxy-phenyl)-propionic acid

CAS No.: 325793-65-5

Cat. No.: B043089

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Executive Summary: The "Glitazar" Warhead

Metabolic Syndrome (Syndrome X) requires simultaneous management of dyslipidemia (high triglycerides/low HDL) and hyperglycemia (insulin resistance).

- PPAR

(Peroxisome Proliferator-Activated Receptor Alpha): Activation promotes fatty acid oxidation and lowers triglycerides (Fibrate mechanism).^[1]

- PPAR

(Gamma): Activation improves insulin sensitivity and adipogenesis (Thiazolidinedione mechanism).

(S)-2-Ethoxy-3-(4-hydroxy-phenyl)-propionic acid represents a masterstroke in medicinal chemistry. Unlike the thiazolidinedione headgroup (which favors PPAR

), the

-ethoxy substitution on the propionic acid backbone creates a "dual-key" motif. It maintains the hydrogen-bonding network necessary for PPAR

activation while the ethoxy group fills a specific hydrophobic pocket in the PPAR

Ligand Binding Domain (LBD), conferring the elusive dual activity.

Chemical Biology & Structure-Activity Relationship (SAR)

The Stereochemical Imperative

The biological activity is strictly stereospecific. The (S)-enantiomer mimics the stereochemistry of natural fatty acid ligands.

- (S)-Configuration: Orients the carboxylate headgroup to form salt bridges with His440 and Tyr473 (in PPAR) and equivalent residues in PPAR .
- (R)-Configuration: Clashes with the LBD helix 12, acting as a weak partial agonist or inactive compound.

The "Ethoxy" Switch

The substituent at the C2 position is the determinant of subtype selectivity:

- H / Methyl: Weak/Non-selective.
- Methoxy: Favors PPAR .
- Ethoxy: The optimal bulk for Dual

agonism. The ethyl group extends into a small lipophilic sub-pocket in PPAR

that is restricted in PPAR

, allowing the molecule to trigger the conformational change in both receptors.

- Propoxy/Larger: Steric hindrance reduces potency.

Experimental Protocol: Asymmetric Synthesis

Core Requirement: High Enantiomeric Excess (ee > 98%) is required for biological validity.

Methodology: The most robust industrial route utilizes a "chiral pool" approach starting from L-Tyrosine, preventing the need for expensive late-stage resolution.

Step-by-Step Synthesis Workflow

- Starting Material: L-Tyrosine (naturally chiral).^[2]
- Diazotization (Retention of Configuration Strategy):
 - Reagent: Sodium Nitrite (), Sulfuric Acid ().
 - Mechanism:^[2] Double inversion (neighboring group participation) or direct retention depending on conditions. The standard protocol yields (S)-2-hydroxy-3-(4-hydroxyphenyl)propionic acid (L-Leucic acid analog).
- Esterification & Protection:
 - Convert to Ethyl ester (EtOH/HCl).
 - Protect Phenol (Benzyl bromide/K₂CO₃).
- O-Alkylation (The Critical Step):
 - Reagent: Ethyl iodide (

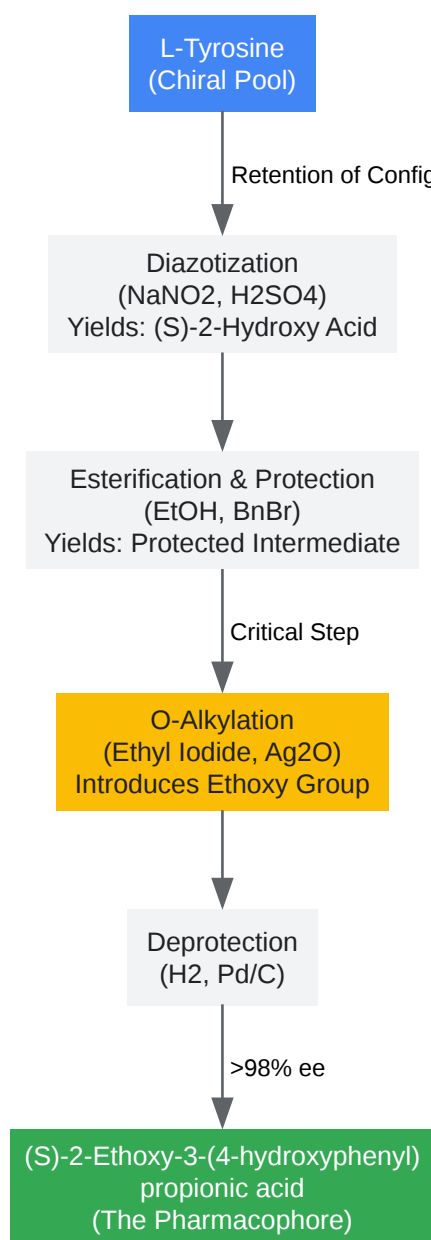
), Silver oxide (

) or Sodium Hydride (

).

- Target: Introduction of the 2-ethoxy group.[2][3]
- Deprotection & Hydrolysis:
 - Hydrogenolysis (
 -), Pd/C) to remove the benzyl group.
 - Mild basic hydrolysis (LiOH) to yield the free acid.

Visualization: Synthesis Pathway



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Caption: Asymmetric synthesis pathway utilizing L-Tyrosine to maintain stereochemical integrity of the (S)-alpha-ethoxy core.

Biological Application: From Scaffold to Drug (Tesaglitazar)

To create a potent drug, the "Head Group" (the acid described above) is coupled to a lipophilic "Tail".

Case Study: Tesaglitazar (AZ 242)[4]

- Head: (S)-2-Ethoxy-3-(4-hydroxyphenyl)propionic acid.[2]
- Linker: Ethoxy bridge.
- Tail: 4-methanesulfonyloxyphenyl group.[4]

In Vitro Potency Data (Comparison)

The free acid has low potency. The full molecule (Tesaglitazar) exhibits nanomolar/low-micromolar affinity.

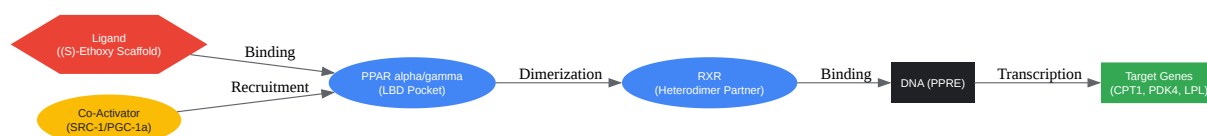
Compound	PPAR	PPAR	Selectivity Profile
	EC	EC	
	(Human)	(Human)	
Free Acid Scaffold	> 50 μM	~ 10-50 μM	Weak / Partial
Tesaglitazar	~ 3.6 μM	~ 0.25 μM	Dual Balanced
Rosiglitazone	> 100 μM	0.04 μM	Gamma Selective
Fenofibrate	18 μM	> 100 μM	Alpha Selective

Note: Values represent typical transactivation assay results. Tesaglitazar is optimized to balance the ratio, preventing the side effects of "pure" gamma agonism.

Mechanism of Action

The molecule enters the nucleus, binds the PPAR LBD, causing the release of co-repressors (NCoR) and recruitment of co-activators (SRC-1). The complex heterodimerizes with RXR and binds to PPREs (Peroxisome Proliferator Response Elements).

Visualization: Signaling Mechanism



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Caption: Dual agonist mechanism: The ligand stabilizes the PPAR-RXR complex, recruiting co-activators to drive lipid/glucose metabolic gene expression.

Safety & Toxicology (The "Glitazar" Gap)

Crucial Warning for Researchers: While the efficacy of this scaffold is proven, the safety profile has historically been the failure point for this class (e.g., Tesaglitazar, Ragaglitazar).

- Carcinogenicity (Rodent Specific): High-dose PPAR

agonism in rodents leads to peroxisome proliferation, oxidative stress, and liver tumors. This mechanism is largely considered non-relevant to humans (who lack high levels of PPAR

in the liver compared to rodents), but it complicates regulatory approval.

- Renal Toxicity: Increases in serum creatinine were observed in clinical trials of Tesaglitazar. This was later found to be a reversible hemodynamic effect rather than glomerular damage, but it halted development.

- Edema: The PPAR

component drives sodium retention (ENaC upregulation) in the kidney, leading to fluid retention and heart failure risk.

Recommendation: When using this scaffold in research, monitor creatinine and fluid balance markers strictly. Use PPAR

-humanized mice for more accurate safety profiling.

References

- Design and Synthesis of Dual PPAR Agonists Title: Design and synthesis of 2-methyl-2-[4-(2-[5-methyl-2-aryloxazol-4-yl]ethoxy)phenoxy]propionic acids: a new class of dual PPARalpha/gamma agonists.[3] Source: PubMed / J. Med. Chem. Link:[[Link](#)]
- Synthesis of the Chiral Acid Title: Process for producing optically active 3-(4-hydroxyphenyl)propionic acids (EP1687250A1) Source:[2] Google Patents Link:
- Clinical Profile & Toxicology Title: Pharmacokinetics and metabolism of tesaglitazar, a novel dual-acting peroxisome proliferator-activated receptor alpha/gamma agonist.[5] Source: Drug Metabolism and Disposition (ASPET) Link:[[Link](#)]
- Structural Basis of Agonism Title: Structural basis for the dual PPARalpha/gamma agonism of tesaglitazar. Source: RCSB PDB (Protein Data Bank) Link:[[Link](#)]

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Sources

- 1. Tesaglitazar, a dual peroxisome proliferator-activated receptor alpha/gamma agonist, reduces atherosclerosis in female low density lipoprotein receptor deficient mice - PMC [pubmed.ncbi.nlm.nih.gov]
- 2. EP1687250A1 - Process for producing optically active 3-(4-hydroxyphenyl)propionic acids - Google Patents [patents.google.com]
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- 4. Tesaglitazar | Non-selective PPAR | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
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